

In-Depth Technical Guide to (+)-Matairesinol: Chemical Properties, Biological Activities, and Experimental Protocols

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

(+)-Matairesinol, a naturally occurring lignan, has garnered significant attention within the scientific community for its diverse pharmacological properties. This technical guide provides a comprehensive overview of (+)-Matairesinol, focusing on its chemical identifiers, molecular weight, and detailed experimental protocols for evaluating its biological activities. Furthermore, this document elucidates the key signaling pathways modulated by matairesinol, offering a valuable resource for researchers investigating its therapeutic potential in cancer, inflammation, and neurodegenerative diseases.

Chemical Identifiers and Physicochemical Properties

Matairesinol exists in different stereoisomeric forms, including **(+)-Matairesinol**, (-)-Matairesinol, and the racemic mixture (+/-)-Matairesinol. It is crucial to distinguish between these forms as they may exhibit different biological activities. The chemical identifiers for each form are summarized in the table below.



Identifier	(+)-Matairesinol	(-)-Matairesinol	(+/-)-Matairesinol (Racemic)
CAS Number	148409-36-3[1]	580-72-3[2][3][4][5][6]	120409-94-1[1]
Molecular Formula	C20H22O6	C20H22O6	C20H22O6
Molecular Weight	358.39 g/mol [2][5]	358.39 g/mol [2][5]	358.39 g/mol [2][5]
IUPAC Name	(3S,4S)-3,4-bis[(4-hydroxy-3-methoxyphenyl)methyl]oxolan-2-one[1]	(3R,4R)-3,4-bis[(4-hydroxy-3-methoxyphenyl)methyl]oxolan-2-one[6]	(3R,4R)-rel-3,4-bis[(4-hydroxy-3-methoxyphenyl)methyl]oxolan-2-one
InChI	InChI=1S/C20H22O6/ c1-24-18-9-12(3-5- 16(18)21)7-14-11-26- 20(23)15(14)8-13-4-6- 17(22)19(10-13)25- 2/h3-6,9-10,14-15,21- 22H,7-8,11H2,1- 2H3/t14-,15+/m1/s1	InChI=1S/C20H22O6/ c1-24-18-9-12(3-5- 16(18)21)7-14-11-26- 20(23)15(14)8-13-4-6- 17(22)19(10-13)25- 2/h3-6,9-10,14-15,21- 22H,7-8,11H2,1- 2H3/t14-,15+/m0/s1	InChI=1S/C20H22O6/ c1-24-18-9-12(3-5- 16(18)21)7-14-11-26- 20(23)15(14)8-13-4-6- 17(22)19(10-13)25- 2/h3-6,9-10,14-15,21- 22H,7-8,11H2,1-2H3
InChIKey	MATGKVZWFZHCLI- CABCVRRESA-N[1]	MATGKVZWFZHCLI- LSDHHAIUSA-N[2]	MATGKVZWFZHCLI- UHFFFAOYSA-N
Canonical SMILES	COC1=C(C=CC(=C1) C[C@@H]2COC(=O) [C@H]2CC3=CC(=C(C=C3)O)OC)O[1]	COC1=C(C=CC(=C1) C[C@H]2COC(=O) [C@@H]2CC3=CC(= C(C=C3)O)OC)O[6]	COC1=C(C=CC(=C1) CC2COC(=O)C2CC3 =CC(=C(C=C3)O)OC) O
PubChem CID	11451194[1]	119205[6]	442439

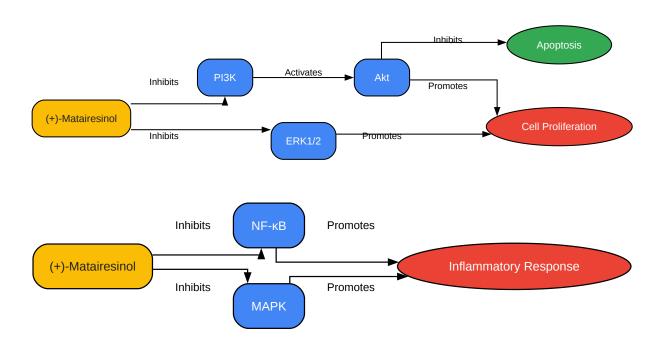
Biological Activities and Signaling Pathways

Matairesinol has demonstrated a range of biological activities, primarily anti-cancer, anti-inflammatory, and neuroprotective effects. These activities are attributed to its ability to modulate key cellular signaling pathways.

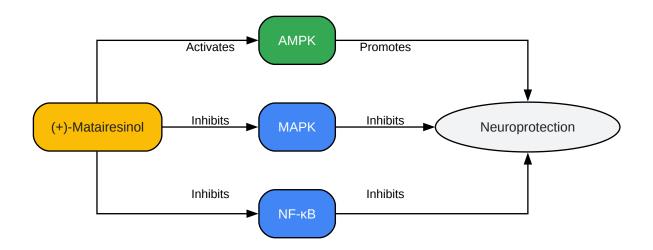
Anti-Cancer Activity



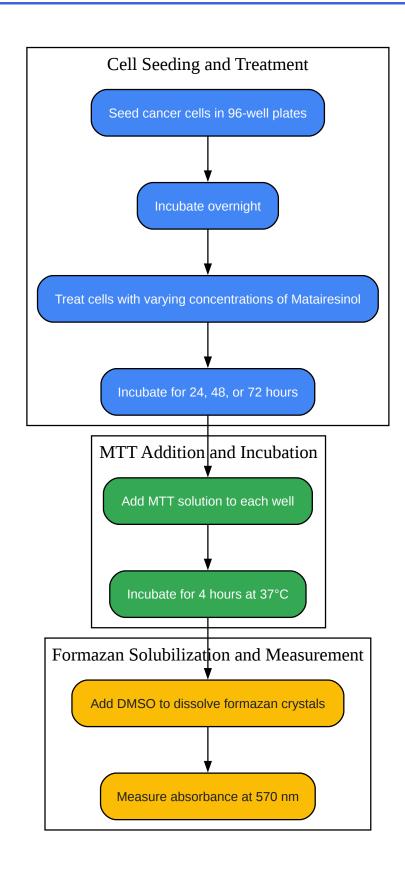
Matairesinol exhibits cytotoxic effects against various cancer cell lines. Its anti-cancer mechanism involves the inhibition of cell proliferation, induction of apoptosis, and suppression of metastasis. The primary signaling pathways implicated are the PI3K/Akt and MAPK pathways.











Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Novel systems biology experimental pipeline reveals matairesinol's antimetastatic potential in prostate cancer: an integrated approach of network pharmacology, bioinformatics, and experimental validation PMC [pmc.ncbi.nlm.nih.gov]
- 2. Matairesinol Induces Mitochondrial Dysfunction and Exerts Synergistic Anticancer Effects with 5-Fluorouracil in Pancreatic Cancer Cells | MDPI [mdpi.com]
- 3. Matairesinol Suppresses Neuroinflammation and Migration Associated with Src and ERK1/2-NF-kB Pathway in Activating BV2 Microglia PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Matairesinol exerts anti-inflammatory and antioxidant effects in sepsis-mediated brain injury by repressing the MAPK and NF-κB pathways through up-regulating AMPK - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Matairesinol exerts anti-inflammatory and antioxidant effects in sepsis-mediated brain injury by repressing the MAPK and NF-kB pathways through up-regulating AMPK PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. aging-us.com [aging-us.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to (+)-Matairesinol: Chemical Properties, Biological Activities, and Experimental Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b191793#matairesinol-s-cas-number-molecular-weight-and-other-chemical-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com